

# Application Note and Protocol: Determination of Thallium in Water Samples using Thionalide

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## Compound of Interest

Compound Name: Thionalide

CAS No.: 93-42-5

Cat. No.: B1682317

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## Introduction

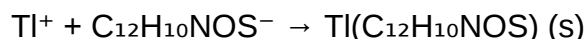
Thallium and its compounds are highly toxic and pose a significant risk to environmental and human health. The determination of thallium in water samples is crucial for monitoring and controlling its presence in the environment. While modern instrumental techniques such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) and Atomic Absorption Spectroscopy (AAS) are now common for trace metal analysis, classical gravimetric methods can still provide accurate and reliable results, particularly when sophisticated instrumentation is unavailable. **Thionalide** ( $\alpha$ -mercapto-N-2-naphthylacetamide) is a precipitating agent that has been historically used for the selective determination of thallium(I). This application note provides a detailed protocol for the gravimetric determination of thallium in water samples using **thionalide**, based on established chemical principles.

## Principle of the Method

Thallium(I) ions react with **thionalide** in an alkaline solution containing cyanide and tartrate to form a stable and sparingly soluble precipitate of thallium(I)-**thionalide**. The presence of cyanide and tartrate acts as masking agents, preventing the interference of other metal ions that might also form precipitates with **thionalide** under alkaline conditions. The precipitate is of

stoichiometric composition, allowing for the gravimetric determination of thallium after filtration, washing, and drying.

The reaction is as follows:



The precipitate can be dried to a constant weight, and the amount of thallium in the original sample can be calculated using the appropriate gravimetric factor.

## Reagents and Materials

- Thallium(I) Standard Solution (1000 mg/L): Dissolve 1.303 g of thallium(I) nitrate ( $\text{TlNO}_3$ ) in deionized water and dilute to 1 L.
- **Thionalide** Reagent (1% w/v): Dissolve 1 g of **thionalide** in 100 mL of glacial acetic acid.
- Sodium Hydroxide (NaOH) Solution (2 M): Dissolve 80 g of NaOH in deionized water and dilute to 1 L.
- Potassium Cyanide (KCN) Solution (10% w/v): Dissolve 10 g of KCN in 100 mL of deionized water. Caution: KCN is highly toxic. Handle with extreme care in a well-ventilated fume hood.
- Potassium Sodium Tartrate (Rochelle Salt) Solution (20% w/v): Dissolve 20 g of  $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$  in 100 mL of deionized water.
- Wash Solution: Dilute 10 mL of the **thionalide** reagent to 1 L with deionized water and add a few drops of the 2 M NaOH solution until it is slightly alkaline.
- Nitric Acid ( $\text{HNO}_3$ ), concentrated.
- Glacial Acetic Acid ( $\text{CH}_3\text{COOH}$ ).
- Filter paper (e.g., Whatman No. 42 or equivalent).
- Gooch crucible or similar filtering apparatus.
- Drying oven.

- Desiccator.
- Analytical balance.

## Experimental Protocol

### 1. Sample Preparation

- For clear water samples, acidification to pH < 2 with nitric acid is recommended for preservation.
- For turbid water samples, digest a suitable volume (e.g., 100-500 mL) with concentrated nitric acid to dissolve particulate matter and oxidize organic compounds. After digestion, evaporate the sample to a smaller volume and dilute with deionized water.

### 2. Precipitation of Thallium(I)-**Thionalide**

- Take a known volume of the water sample (or the prepared digestate) containing an estimated 10-100 mg of thallium in a beaker.
- Add 10 mL of the 20% potassium sodium tartrate solution.
- Add 10 mL of the 10% potassium cyanide solution. (Handle with extreme caution in a fume hood).
- Make the solution alkaline by adding 2 M sodium hydroxide solution until the pH is approximately 12.
- Heat the solution to 60-70 °C.
- Slowly add a slight excess of the 1% **thionalide** reagent dropwise with constant stirring. The formation of a yellow, flocculent precipitate indicates the presence of thallium.
- Continue heating and stirring for a few minutes to encourage complete precipitation.
- Allow the beaker to stand in a warm place for at least 4 hours, or preferably overnight, to allow the precipitate to digest and settle completely.

### 3. Filtration and Washing

- Filter the precipitate through a pre-weighed Gooch crucible or a suitable filter paper (e.g., Whatman No. 42).
- Wash the precipitate several times with small portions of the warm wash solution to remove any impurities.
- Finally, wash the precipitate with a small amount of hot deionized water.

### 4. Drying and Weighing

- Dry the crucible and precipitate in an oven at 105-110 °C to a constant weight.
- Cool the crucible in a desiccator before each weighing.
- Repeat the drying and cooling cycle until a constant weight is achieved.

## Calculations

The weight of thallium in the sample is calculated using the following formula:

$$\text{Weight of Thallium (g)} = \text{Weight of Precipitate (g)} \times \text{Gravimetric Factor}$$

The gravimetric factor is the ratio of the atomic weight of thallium to the molecular weight of the thallium-**thionalide** complex ( $\text{TI}(\text{C}_{12}\text{H}_{10}\text{NOS})$ ).

- Atomic weight of Thallium (TI) = 204.383 g/mol
- Molecular weight of **Thionalide** ( $\text{C}_{12}\text{H}_{11}\text{NOS}$ ) = 217.29 g/mol
- Molecular weight of Thallium-**thionalide** ( $\text{TI}(\text{C}_{12}\text{H}_{10}\text{NOS})$ ) = 204.383 + 216.28 = 420.663 g/mol

$$\text{Gravimetric Factor} = 204.383 / 420.663 = 0.4858$$

The concentration of thallium in the original water sample is then calculated:

$$\text{Concentration of Thallium (mg/L)} = (\text{Weight of Thallium (g)} \times 1000) / \text{Volume of Sample (L)}$$

## Quantitative Data

The following table summarizes the key quantitative parameters for this gravimetric method.

Parameter	Value	Reference
Analyte	Thallium(I)	
Precipitating Agent	Thionalide	
Gravimetric Factor	0.4858	Calculated
Drying Temperature	105-110 °C	[1]
Molar Mass of Precipitate	420.663 g/mol	Calculated

Note: Specific data on the limit of detection, limit of quantitation, and recovery for water samples using this classical method are not readily available in recent literature. These parameters would need to be determined experimentally during method validation.

## Interferences

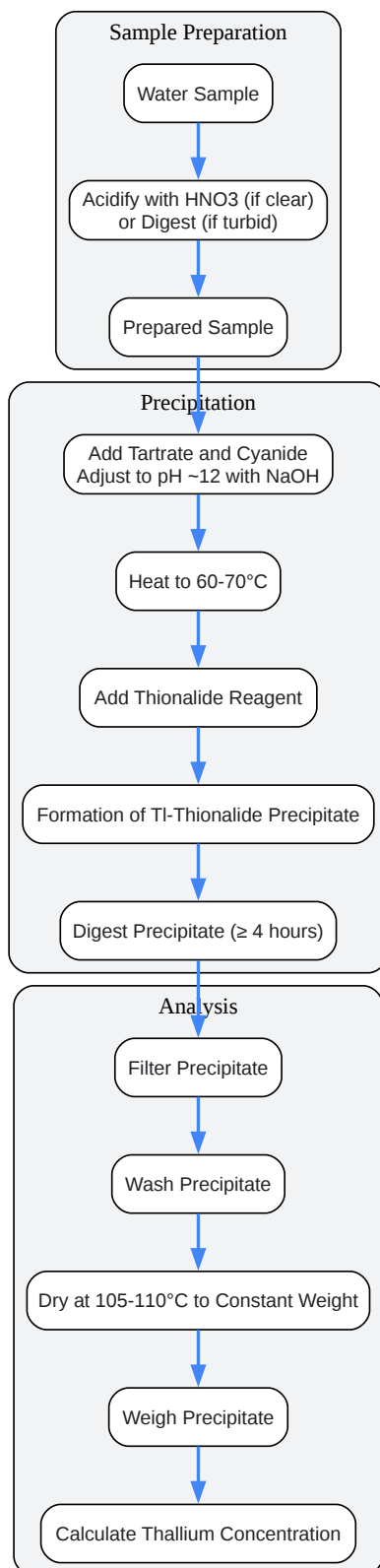
The use of a strongly alkaline solution containing cyanide and tartrate provides high selectivity for thallium(I).[1]

- Metals precipitating in acidic media: Copper(II), silver(I), mercury(II), bismuth(III), arsenic(III), tin(IV), gold(I), platinum(IV), and palladium(II) are masked by the alkaline cyanide and tartrate medium.[1]
- Metals precipitating in alkaline tartrate solution: Copper(II), mercury(II), cadmium(II), and gold(I) are complexed by cyanide and do not interfere.[1]
- Metals precipitating from cyanide and tartrate solutions: Antimony(III) and bismuth(III) do not precipitate from the strongly alkaline sodium hydroxide solution used for thallium(I).[1]

This makes the method highly specific for thallium under the prescribed conditions.

## Visualizations

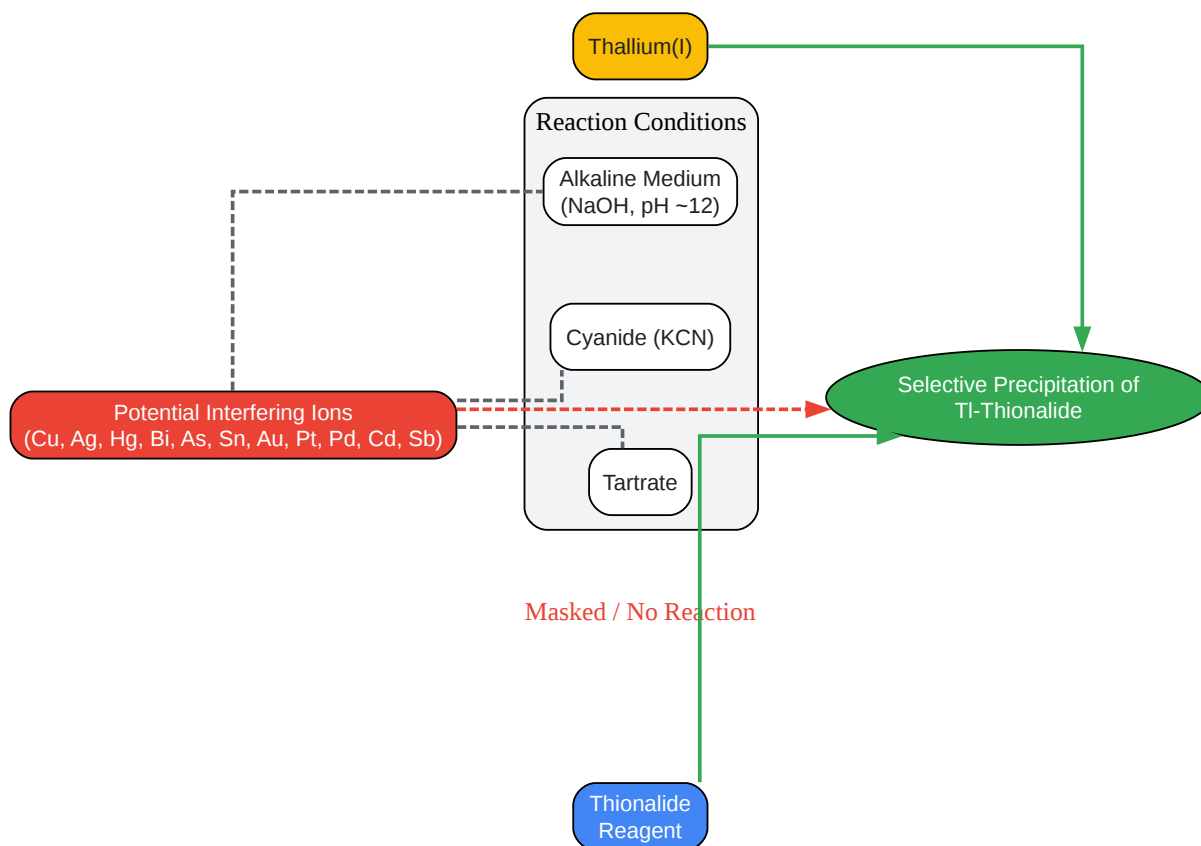
## Experimental Workflow



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Caption: Experimental workflow for the gravimetric determination of thallium.

## Logical Relationship of Reagents for Selectivity



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Caption: Role of reagents in achieving selective thallium precipitation.

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## References

- [1. ANALYTICAL METHODS - Toxicological Profile for Thallium - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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